

historical account of Marie Curie's discovery of Polonium-210

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A Technical Chronicle of the Discovery of Polonium-210

An in-depth guide for researchers, scientists, and drug development professionals on the seminal work of Marie and Pierre Curie in the discovery of Polonium-210.

This technical guide provides a detailed historical and methodological account of the discovery of Polonium-210 by Marie and Pierre Curie in 1898. The document outlines the foundational observations, the systematic chemical processes employed, and the quantitative measurements that led to the identification of this new element. It is intended to serve as a comprehensive reference for professionals in the scientific community, offering insights into the rigorous experimental design and analytical perseverance that characterized this landmark achievement in radiochemistry.

Historical Context and Initial Observations

In 1896, Henri Becquerel observed that uranium salts emitted a new form of penetrating radiation. Marie Curie, seeking a topic for her doctoral thesis, decided to investigate these "uranium rays."^[1] Her initial systematic study revealed that the intensity of the radiation was proportional to the amount of uranium present, suggesting it was an atomic property.^[1] A pivotal moment came when she examined pitchblende, a uranium ore, and found it to be significantly more radioactive than the amount of uranium it contained could account for—in some cases, four to five times more active.^[1] This led to the crucial hypothesis that pitchblende

contained one or more unknown, highly radioactive elements.[1][2] Intrigued by these findings, Pierre Curie joined his wife's research, lending his expertise in physics and instrumentation.[2]

Quantitative Data Summary

The Curies' research was meticulously quantitative, relying on a sensitive electrometer designed by Pierre and his brother, Jacques, to measure the faint electrical currents produced by the ionization of air by the radiation.[1][3] This allowed them to track the "activity" of different chemical fractions. While precise yield calculations for Polonium-210 from a specific mass of pitchblende are not available in their initial publications, the relative radioactivity measurements were key to their discovery.

Parameter	Value/Observation	Source
Initial Pitchblende Radioactivity	Approximately 2.5 times more active than pure uranium.	[4]
Starting Material for Initial Analysis	100 g of Joachimsthal pitchblende.	[5]
Radioactivity of Bismuth Fraction (containing Polonium)	Reached up to 400 times the activity of uranium.	[6]
Final Isolated Product (1910)	2 mg of a product containing approximately 0.1 mg of polonium.	[6]
Starting Material for Final Isolation	Several tons of uranium ore residues.	[6]

Experimental Protocols

The Curies employed a novel approach of "chemical analysis guided by radioactivity measurements" to isolate the unknown element.[4] The process, while complex and arduous, can be broken down into key stages.

Initial Processing of Pitchblende

The initial steps involved the dissolution of the pitchblende ore and the separation of its constituent elements into different chemical groups.

- **Acid Digestion:** 100 g of ground pitchblende was treated with acids (the Curies' notes mention nitric acid) to bring the majority of the elements into solution.^[4]^[5] Uranium and thorium remained in the acidic solution.^[4]
- **Sulfide Precipitation:** Hydrogen sulfide (H_2S) was passed through the acidic solution. This precipitated a group of metal sulfides, including those of lead, bismuth, copper, arsenic, and antimony.^[4] Crucially, this sulfide precipitate was found to be highly radioactive.^[4]

Separation of the Active Sulfide Fraction

The radioactive substance was further concentrated by separating it from other non-radioactive elements in the sulfide precipitate.

- **Removal of Arsenic and Antimony:** The precipitate was treated with ammonium sulfide. The sulfides of arsenic and antimony are soluble in ammonium sulfide, while the radioactive sulfide, along with lead, bismuth, and copper sulfides, remained insoluble.^[4]
- **Separation from Copper:** The remaining insoluble sulfides were dissolved in nitric acid. Ammonia (NH_4OH) was then added to the solution. This precipitated the hydroxides of the radioactive element and bismuth, while copper remained in solution as a deep blue tetraamminecopper(II) complex.^[6]^[7]
- **Partial Separation from Lead:** The active substance, now in a fraction with bismuth, was partially separated from lead by the addition of sulfuric acid (H_2SO_4), which precipitates lead as lead(II) sulfate (PbSO_4).^[4]

Final Isolation of Polonium from Bismuth

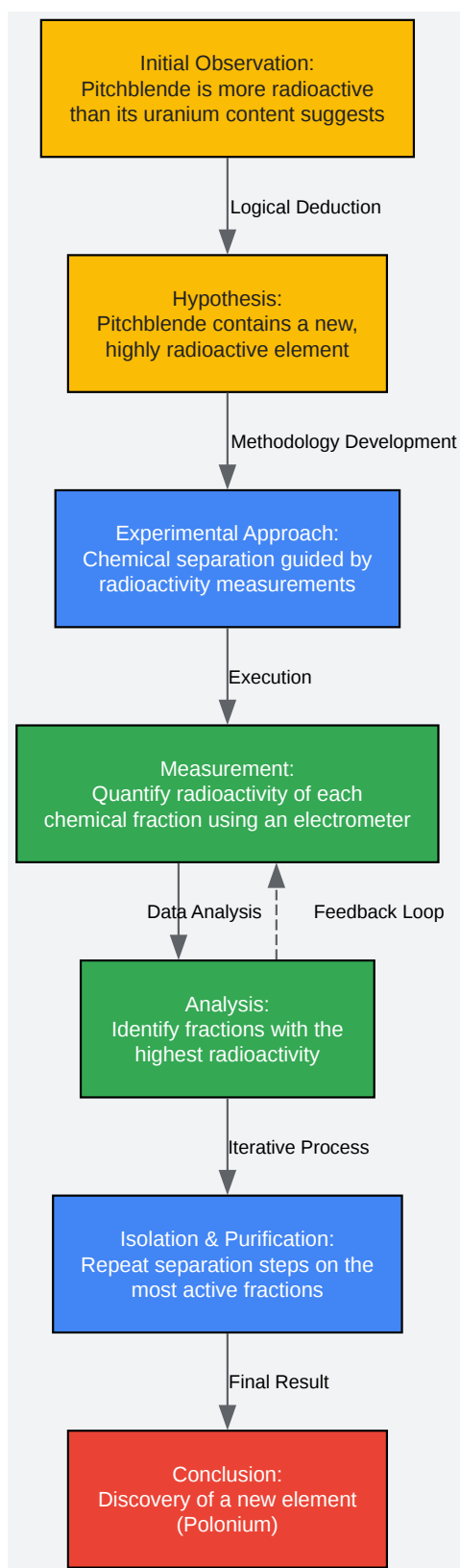
The most significant challenge was separating the highly radioactive substance from bismuth, as they shared very similar chemical properties.^[2] The Curies noted that attempts at separation by wet chemical methods, such as fractional precipitation of salts from water, were incomplete, although the first fractions to precipitate were the most active.^[4] The breakthrough came with a physical separation method based on differential volatility.

- Fractional Sublimation: The mixed sulfides of bismuth and the active element (polonium) were placed in a Bohemian glass tube and heated in a vacuum to approximately 700°C.[4][6]
- Deposition: The more volatile active sulfide (polonium sulfide) sublimated and deposited as a black coating in the cooler regions of the tube (250-300°C), while the less volatile bismuth sulfide remained in the hotter parts of the tube.[4][6][7]
- Enrichment: By repeating this sublimation process, they were able to obtain samples of polonium sulfide that were increasingly more radioactive, reaching an activity 400 times that of uranium.[6]

On July 18, 1898, they announced the discovery of this new element, which Marie Curie named "polonium" in honor of her native Poland.[8]

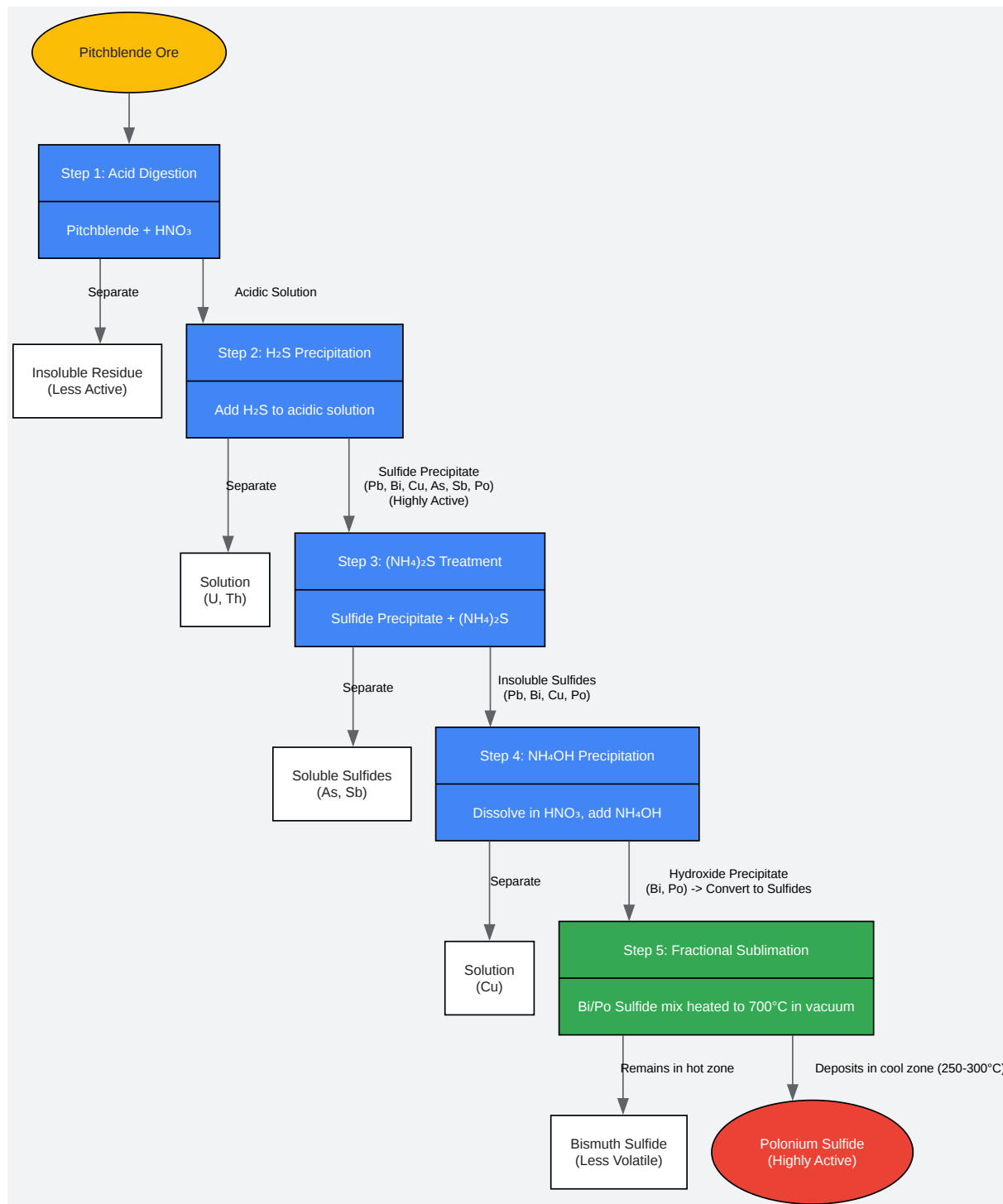
Visualizations

The following diagrams illustrate the logical workflow and the chemical separation pathways employed by the Curies in their discovery of Polonium-210.



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Caption: Logical workflow of the discovery of Polonium.



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Caption: Chemical separation pathway for Polonium-210.

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References

- 1. nobelprize.org [nobelprize.org]
- 2. Marie Curie - Research Breakthroughs (1897-1904) [history.aip.org]
- 3. kroneckerwallis.com [kroneckerwallis.com]
- 4. Curies Polonium [web.lemoyne.edu]
- 5. radchem.cz [radchem.cz]
- 6. pubs.acs.org [pubs.acs.org]
- 7. m.youtube.com [m.youtube.com]
- 8. m.youtube.com [m.youtube.com]
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